

Proper Disposal of Ammonium Chromate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammoniumchromat

Cat. No.: B12040523

[Get Quote](#)

Ammonium chromate is a hazardous chemical that requires careful handling and disposal to ensure the safety of laboratory personnel and to prevent environmental contamination. As an oxidizing solid, a known carcinogen, and a substance highly toxic to aquatic life, it is imperative to follow stringent disposal protocols.^{[1][2]} This guide provides a comprehensive, step-by-step procedure for the proper management and disposal of ammonium chromate waste in a research and development setting.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is crucial to be aware of the hazards associated with ammonium chromate and to take the necessary safety precautions.

- **Hazard Identification:** Ammonium chromate is classified as an oxidizing solid, a skin and respiratory sensitizer, a corrosive, and a carcinogen.^{[1][2][3]} It is assigned the RCRA waste code D007 for chromium.^[1]
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE when handling ammonium chromate. This includes, but is not limited to, chemical-resistant gloves, protective clothing, and eye/face protection.^{[1][2]} In cases of inadequate ventilation or when dealing with dust, respiratory protection is mandatory.^{[1][3]}
- **Work Area:** Handle ammonium chromate in a well-ventilated area, preferably within a chemical fume hood.^{[1][4]} An emergency eyewash station and safety shower should be readily accessible.^[5]

Step-by-Step Disposal Procedure

The disposal of ammonium chromate must be carried out in compliance with all federal, state, and local regulations.^[1] Under no circumstances should this chemical be disposed of down the drain or in regular trash.^{[2][6]}

Step 1: Waste Collection and Segregation

- Carefully collect all ammonium chromate waste, including residues, contaminated materials (e.g., weighing boats, filter paper), and spilled material.
- For small spills, ventilate the area and carefully wipe up the material.^[1] For larger spills, collect the powdered material in a safe manner, such as with an electrically protected vacuum cleaner or by wet-brushing, to avoid generating dust.^{[2][3][5]}
- Place the collected waste into a designated, clearly labeled, and sealed hazardous waste container.^[5] The container must be compatible with the chemical and in good condition.^[7]

Step 2: Waste Container Labeling and Storage

- Label the hazardous waste container with "Hazardous Waste," the full chemical name "Ammonium Chromate," and any other information required by your institution's environmental health and safety (EHS) department.
- Store the sealed container in a designated and secure hazardous waste accumulation area within the laboratory.^[7]
- Ensure that the storage area is cool, dry, and away from combustible materials, organic materials, and strong acids.^{[1][5]}

Step 3: Arrange for Professional Disposal

- Contact your institution's EHS department or a licensed professional hazardous waste disposal company to arrange for the pickup and disposal of the ammonium chromate waste.^{[2][3][5]}
- Provide the waste disposal service with accurate information about the waste stream.

- The standard disposal method for ammonium chromate often involves incineration in a specialized chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)[\[3\]](#)

Step 4: Decontamination

- Thoroughly decontaminate the area where the ammonium chromate was handled or spilled. Wash the site with soap and water after the material has been collected.[\[1\]](#)
- Clean or dispose of any contaminated PPE according to your institution's guidelines. Contaminated clothing should be laundered by individuals who are aware of the hazards.[\[5\]](#)

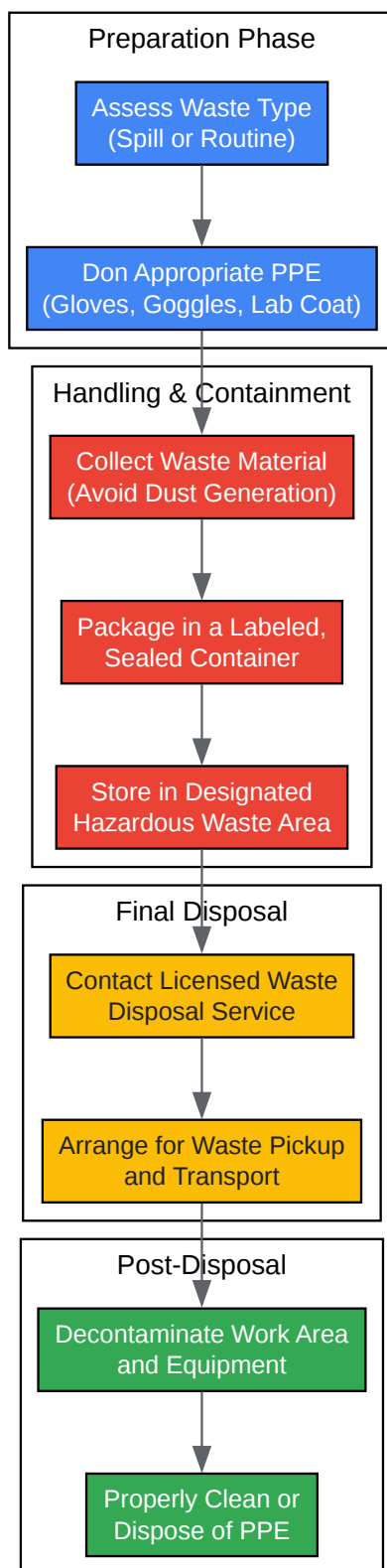
Quantitative Data and Regulatory Information

The following table summarizes key quantitative data related to the handling and disposal of ammonium chromate.

Parameter	Value	Reference
RCRA Code	D007 (Chromium)	[1]
OSHA PEL (as Chromium VI)	0.005 mg/m ³	[1]
ACGIH TLV (as Chromium VI)	0.05 mg/m ³	[1]
UN Number	3085 (as Oxidizing solid, corrosive, n.o.s.)	[3] [4]

Ammonium Chromate Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of ammonium chromate waste.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of ammonium chromate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. archpdfs.lps.org [archpdfs.lps.org]
- 2. cdhfinechemical.com [cdhfinechemical.com]
- 3. caterchem.com [caterchem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. nj.gov [nj.gov]
- 6. pentachemicals.eu [pentachemicals.eu]
- 7. vumc.org [vumc.org]
- To cite this document: BenchChem. [Proper Disposal of Ammonium Chromate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12040523#ammoniumchromat-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com